

Technical Support Center: Reducing Toxicity Risks in Experiments with Dimethylcadmium

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Compound of Interest

Compound Name: Dimethylcadmium

Cat. No.: B1197958

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This guide provides essential information for researchers, scientists, and drug development professionals on the safe handling and mitigation of toxicity risks associated with **Dimethylcadmium**.

Frequently Asked Questions (FAQs)

Q1: What is **Dimethylcadmium** and why is it considered highly toxic?

Dimethylcadmium ($\text{Cd}(\text{CH}_3)_2$) is a highly toxic and volatile organometallic compound.^{[1][2]} Its toxicity stems from being a source of cadmium, a heavy metal that can cause severe damage to the lungs, kidneys, and liver.^{[3][4]} The organic methyl groups attached to the cadmium atom increase its volatility and ability to be absorbed by the body, making it particularly hazardous upon inhalation.^[3]

Q2: What are the primary hazards associated with **Dimethylcadmium**?

Dimethylcadmium is a pyrophoric liquid, meaning it can ignite spontaneously in air.^[4] It also reacts violently with water, releasing flammable and toxic gases.^[4] It is classified as an acute toxicant for oral, dermal, and inhalation routes of exposure.^{[5][6][7]}

Q3: What are the immediate symptoms of acute exposure to **Dimethylcadmium**?

Acute inhalation exposure can lead to respiratory irritation.^[4] Skin and eye contact will cause severe burns.^[4] Ingestion may also be harmful.^[4]

Q4: What are the long-term health risks of exposure to **Dimethylcadmium**?

Long-term or repeated exposure to cadmium compounds can lead to kidney damage and is associated with an increased risk of cancer.[3]

Troubleshooting Guides

Problem: I smell a foul, metallic odor in the laboratory.

- Immediate Action: Do not attempt to identify the source of the leak yourself. Immediately evacuate the laboratory and alert your institution's emergency response team and environmental health and safety (EHS) office.
- Troubleshooting: This odor could indicate a leak of **Dimethylcadmium**. The area must be assessed by trained personnel with appropriate respiratory protection and monitoring equipment.

Problem: The pressure in my **Dimethylcadmium** cylinder is fluctuating unexpectedly.

- Immediate Action: If you observe any unexpected changes in cylinder pressure, safely close the main cylinder valve if possible without exposing yourself to risk. Evacuate the immediate area and report the issue to your lab supervisor and EHS department.
- Troubleshooting: Fluctuations in pressure could indicate a leak in the regulator or cylinder valve. Do not attempt to tighten fittings or troubleshoot the issue without proper training and personal protective equipment. The cylinder and regulator should be inspected by qualified personnel in a controlled environment, such as a fume hood or glovebox.

Problem: I suspect a small spill of **Dimethylcadmium** inside the glovebox.

- Immediate Action: Keep the glovebox under negative pressure. Do not open the glovebox to the laboratory atmosphere. Contact your institution's EHS for guidance on decontamination procedures.
- Troubleshooting: Small spills within a contained environment like a glovebox can often be managed safely. The EHS department will provide specific instructions for decontamination, which may involve using a specific absorbent material and decontamination solution.

Quantitative Data

Physical and Chemical Properties of Dimethylcadmium

Property	Value
Melting Point	-4.5 °C[1]
Boiling Point	106 °C[1]
Flash Point	-18 °C[2]
Vapor Pressure	33 mm Hg at 25 °C[2]

Occupational Exposure Limits for Cadmium Compounds

Regulatory Body	Exposure Limit (as Cd)	Notes
NIOSH (REL)	Ca (Potential occupational carcinogen)	Recommended Exposure Limit
OSHA (PEL)	TWA 5 µg/m ³	Permissible Exposure Limit, 8-hour time-weighted average
ACGIH (TLV)	TWA 0.01 mg/m ³ (total dust), 0.002 mg/m ³ (respirable)	Threshold Limit Value, 8-hour time-weighted average
Russian MAC	0.001/0.005 mg/m ³	Proposed Maximum Allowable Concentration for Dimethylcadmium[3]

Acute Toxicity of Dimethylcadmium

Route of Exposure	GHS Classification	Specific LD50/LC50 Values
Oral	Category 4 (Harmful if swallowed)[5][6][7]	Not available in public literature
Dermal	Category 4 (Harmful in contact with skin)[5][6][7]	Not available in public literature
Inhalation	Category 4 (Harmful if inhaled)[5][6][7]	Not available in public literature

Note: While specific LD50 and LC50 values for **Dimethylcadmium** are not readily found in public literature, it is widely recognized as being significantly more toxic than other cadmium compounds.

Experimental Protocols

Protocol 1: Safe Handling of **Dimethylcadmium** in an Inert Atmosphere Glovebox

- Preparation:
 - Ensure the glovebox is purged with an inert gas (e.g., argon or nitrogen) and that the oxygen and moisture levels are below the required setpoints.
 - Verify that the glovebox pressure is maintained at a negative pressure relative to the laboratory.
 - Gather all necessary equipment, including appropriate glassware, syringes, and non-sparking tools.
 - Don appropriate personal protective equipment (PPE), including a flame-resistant lab coat, safety goggles, and compatible gloves (e.g., nitrile or neoprene).
- Procedure:
 - Introduce the sealed **Dimethylcadmium** container into the glovebox via the antechamber.
 - Allow the container to equilibrate to the glovebox atmosphere.

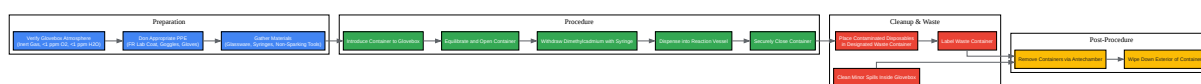
- Carefully open the primary container.
- Using a clean, dry syringe, slowly withdraw the required amount of **Dimethylcadmium**.
- Dispense the **Dimethylcadmium** into the reaction vessel.
- Securely close the primary **Dimethylcadmium** container.
- Waste Disposal:
 - All disposable materials contaminated with **Dimethylcadmium** (e.g., syringe tips, wipes) must be placed in a designated, sealed waste container inside the glovebox.
 - The waste container must be clearly labeled as "Hazardous Waste: **Dimethylcadmium**."
- Post-Procedure:
 - Clean any minor spills within the glovebox immediately using an appropriate absorbent material.
 - Transfer the sealed primary container and waste container out of the glovebox through the antechamber.
 - Wipe down the exterior of the containers before removal.

Protocol 2: Emergency Response for a Small **Dimethylcadmium** Spill Outside of a Glovebox

- Immediate Actions:
 - Alert all personnel in the immediate vicinity and evacuate the area.
 - If safe to do so, close the sash of the fume hood where the spill occurred.
 - Activate the laboratory's emergency alarm and notify your institution's emergency response team and EHS department.
 - Do not attempt to clean up the spill unless you are trained and equipped to do so.
- Decontamination (to be performed by trained personnel only):

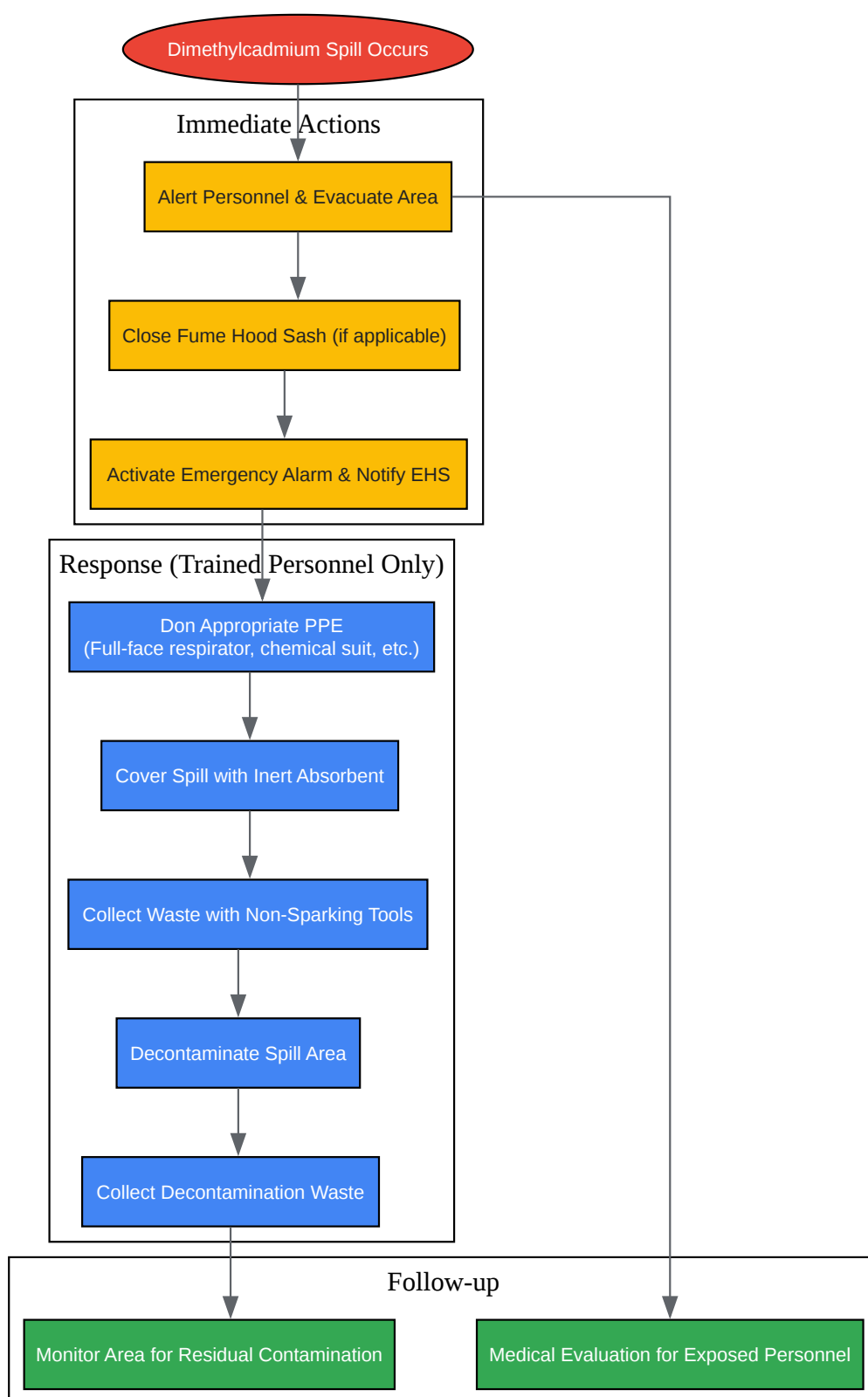
- Don the appropriate PPE, including a full-face respirator with a combination organic vapor/acid gas/particulate cartridge, a chemical-resistant suit, and heavy-duty gloves.
- Cover the spill with a dry, inert absorbent material such as sand or vermiculite. Do not use water or combustible materials.
- Carefully collect the absorbed material using non-sparking tools and place it in a designated, labeled hazardous waste container.
- Decontaminate the spill area with a suitable solution as recommended by your EHS department.
- Collect all decontamination materials as hazardous waste.
- Follow-up:
 - The area should be monitored for residual cadmium contamination before being cleared for re-entry.
 - All personnel potentially exposed to the spill should undergo a medical evaluation.

Visualizations



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Caption: Workflow for the safe handling of **Dimethylcadmium** in a glovebox.



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